

Technical Guide: In Vitro Characterization of Lorglumide Sodium

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Compound of Interest

Compound Name: *Lorglumide Sodium*

CAS No.: *1021868-76-7*

Cat. No.: *B053876*

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Executive Summary

Lorglumide Sodium (CR-1409) is a potent, non-peptide antagonist highly selective for the Cholecystokinin A (CCK-A or CCK1) receptor.^[1] Unlike early peptide-based antagonists (e.g., proglumide), Lorglumide exhibits nanomolar affinity and high metabolic stability, making it a critical tool for dissecting CCK-mediated signaling in pancreatic exocrine function, gallbladder motility, and satiety regulation.

This guide details the standard operating procedures (SOPs) for the in vitro characterization of **Lorglumide Sodium**, focusing on physicochemical handling, radioligand binding profiling, and functional antagonism assays in pancreatic acini.

Physicochemical Profile & Reagent Preparation

Technical Note: Lorglumide is supplied as a sodium salt to improve aqueous solubility. Proper handling of stock solutions is critical to prevent precipitation or degradation during serial dilutions.

Solubility & Stock Formulation

Solvent System	Max Solubility	Storage Stability	Application Notes
Water (ddH ₂ O)	~100 mg/mL	-20°C (1 month)	Ideal for acute functional assays to avoid solvent toxicity.
DMSO	~90 mg/mL	-80°C (6 months)	Preferred for long-term library storage.
Methanol	~28 mg/mL	-20°C (1 month)	Use for chemical analysis (HPLC/MS); evaporate before bioassay.

Preparation Protocol

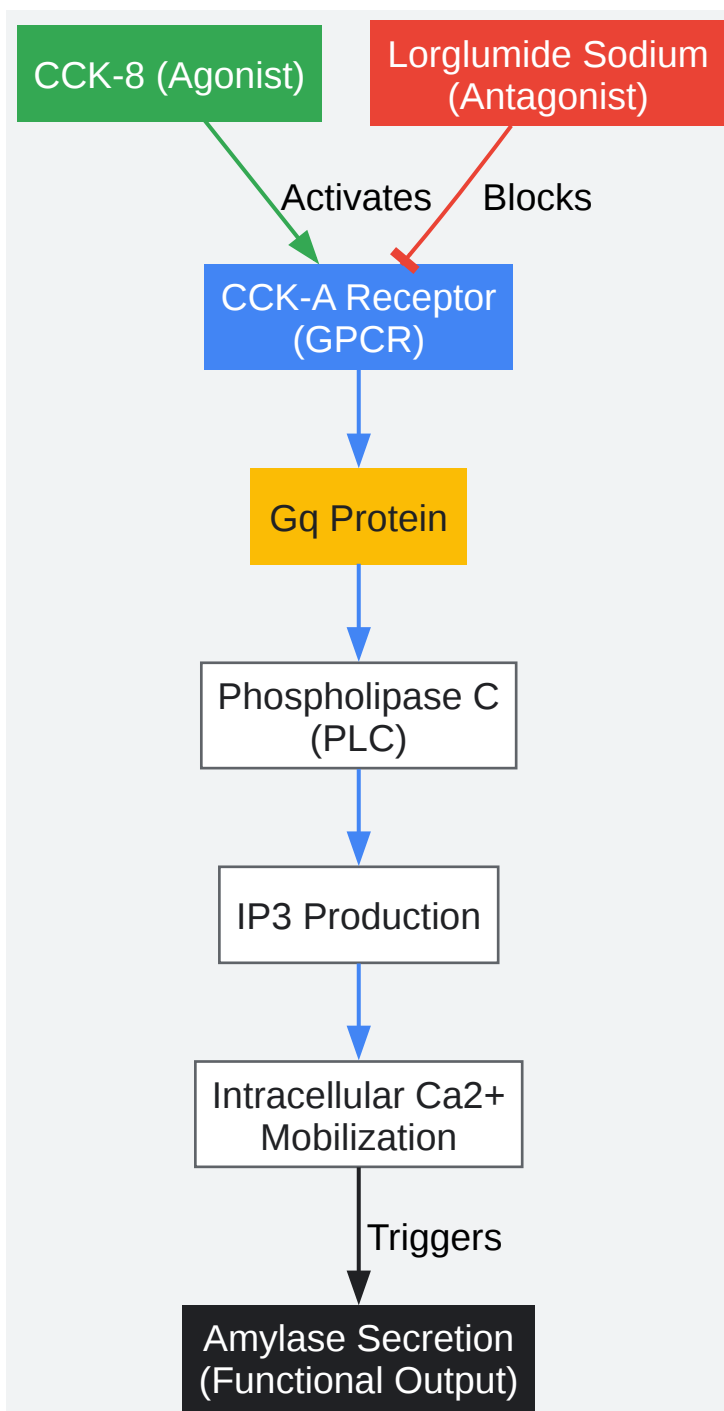
- Stock Solution (10 mM): Dissolve 4.81 mg of **Lorglumide Sodium** (MW: 481.39 g/mol) in 1.0 mL of sterile ddH₂O or DMSO. Vortex for 30 seconds.
- Working Solutions: Dilute stock 1:1000 in assay buffer to achieve 10 µM. Perform serial 1:10 dilutions to generate a concentration range (e.g., 1 nM – 10 µM).
- QC Check: Verify clarity. If using DMSO stocks in cell assays, ensure final DMSO concentration is <0.1% to prevent non-specific cytotoxicity.

Mechanism of Action & Signaling Pathway

Lorglumide functions as a competitive antagonist at the CCK-A receptor, a Gq-coupled GPCR. Under physiological conditions, CCK binding triggers the hydrolysis of PIP₂ by Phospholipase C (PLC), generating IP₃ and mobilizing intracellular Calcium (

), which drives amylase secretion. Lorglumide blocks this cascade at the receptor level.

Visualization: CCK-A Signaling Blockade



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Figure 1: Signal transduction pathway of the CCK-A receptor showing the competitive inhibition locus of **Lorglumide Sodium** against agonist CCK-8.

Pharmacodynamic Profiling: Protocols

To validate **Lorglumide Sodium**, researchers must demonstrate both high affinity binding and functional inhibition of downstream effects.

Protocol A: Competitive Radioligand Binding Assay

Objective: Determine the inhibition constant (

) of Lorglumide for the CCK-A receptor. System: Rat pancreatic acini membranes (rich in CCK-A) or CHO-CCK1 stable cell lines.

Workflow:

- Membrane Preparation: Homogenize pancreatic tissue in ice-cold sucrose buffer (20 mM Tris-HCl, 250 mM sucrose, pH 7.4). Centrifuge at 1,000 x g (10 min) to remove debris, then 40,000 x g (30 min) to pellet membranes.
- Incubation:
 - Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 0.2% BSA, 0.1 mg/mL Bacitracin (protease inhibitor), pH 7.4.
 - Ligand: 50 pM [¹²⁵I]-CCK-8 (Bolton-Hunter labeled).
 - Competitor: **Lorglumide Sodium** (10⁻¹¹ M to 10⁻⁵ M).
 - Condition: Incubate for 60 minutes at 25°C.
- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding.
- Quantification: Wash filters 3x with ice-cold buffer. Count radioactivity in a gamma counter.

Data Analysis: Plot % Specific Binding vs. Log[Lorglumide]. Calculate using non-linear regression.

- Expected
: ~50–130 nM (CCK-A).

- Selectivity:

for CCK-B (brain cortex) should be $>3,000$ nM.

Protocol B: Functional Amylase Secretion Assay

Objective: Confirm Lorglumide antagonizes CCK-induced exocytosis. System: Freshly isolated rat pancreatic acini.

Workflow Visualization:



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Figure 2: Experimental workflow for assessing functional antagonism of amylase secretion in isolated pancreatic acini.

Detailed Methodology:

- Isolation: Digest rat pancreas with Collagenase Type IV (100 U/mL) in Krebs-Henseleit buffer (KHB) for 60 min at 37°C. Disperse mechanically and filter through 150 µm nylon mesh.
- Equilibration: Resuspend acini in KHB + 0.1% BSA. Pre-incubate with Lorglumide (various concentrations) for 15 minutes.
- Stimulation: Add CCK-8 (typically 100 pM, the
for secretion) and incubate for 30 minutes at 37°C.
- Measurement: Centrifuge samples. Assay supernatant for amylase activity using a starch-based substrate (e.g., Phadebas reagent).
- Validation: Lorglumide should shift the CCK-8 dose-response curve to the right (competitive antagonism) without suppressing maximal secretion at high agonist loads.

Quantitative Benchmarks

When characterizing **Lorglumide Sodium**, experimental data should align with established literature values. Significant deviations suggest assay drift or compound degradation.

Parameter	Metric	Reference Value (CCK-A)	Reference Value (CCK-B)	Significance
Binding Affinity		50 – 130 nM	> 3,000 nM	Demonstrates ~60-fold selectivity for CCK-A [1].
Antagonism Potency		7.31 ± 0.45	N/A	Schild plot slope should be ~1.0, indicating competitive inhibition [2].
Functional Inhibition	(Amylase)	~200 nM	N/A	Potency in functional assays is often slightly lower than binding assays due to receptor reserve.

Selectivity & Specificity

Lorglumide is defined by its selectivity profile.[2] In validation assays, it is critical to distinguish it from non-selective antagonists (like proglumide) or CCK-B selective antagonists.

- CCK-A (Pancreas/Gallbladder): High Affinity.[2][3] Lorglumide blocks sulfated CCK-8 binding.
- CCK-B (Brain/Gastrin): Low Affinity. Lorglumide has negligible effect on gastrin-induced acid secretion compared to specific CCK-B antagonists.

- Non-Specific Targets: Lorglumide does not inhibit carbachol- or bombesin-induced amylase secretion, confirming that its action is strictly limited to the CCK receptor machinery [2].

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